

Essential Safety and Operational Guide for Handling 2-(tert-Butoxy)butane

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Compound of Interest

Compound Name: 2-(tert-Butoxy)butane

CAS No.: 32970-45-9

Cat. No.: B196117

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety protocols and logistical information for handling **2-(tert-Butoxy)butane**, a volatile and flammable ether. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment.

Physicochemical and Hazard Data

Quantitative data for **2-(tert-Butoxy)butane** and related ethers are summarized below to provide a comparative overview of their physical and chemical properties. While specific toxicity and explosive limit data for **2-(tert-Butoxy)butane** are not readily available, the data for structurally similar compounds offer valuable insight into its potential hazards.

Physical and Chemical Properties

Property	2-(tert-Butoxy)butane	Ethyl tert-butyl ether	tert-Butyl methyl ether
CAS Number	32970-45-9[1]	637-92-3	1634-04-4
Molecular Formula	C ₈ H ₁₈ O[1]	C ₆ H ₁₄ O	C ₅ H ₁₂ O
Molecular Weight	130.23 g/mol [1]	102.18 g/mol	88.15 g/mol
Boiling Point	117°C at 760 mmHg[1]	71°C / 159.8°F[2]	55.2°C
Flash Point	13.7°C[1]	-19°C / -2.2°F[2]	-28°C
Density	0.778 g/cm ³ [1]	0.750 g/cm ³	0.74 g/cm ³

Safety and Hazard Parameters

Hazard Parameter	2-(tert-Butoxy)butane	Ethyl tert-butyl ether	tert-Butyl methyl ether
Explosive Limits	Data not available	LEL: 1.23%, UEL: 7.7%	LEL: 1.6%, UEL: 8.4%
LD50 Oral (Rat)	Data not available	7150 mg/kg[2]	4 g/kg
LC50 Inhalation (Rat)	Data not available	>5880 mg/m ³ (4h)[2]	85 mg/L (4h)

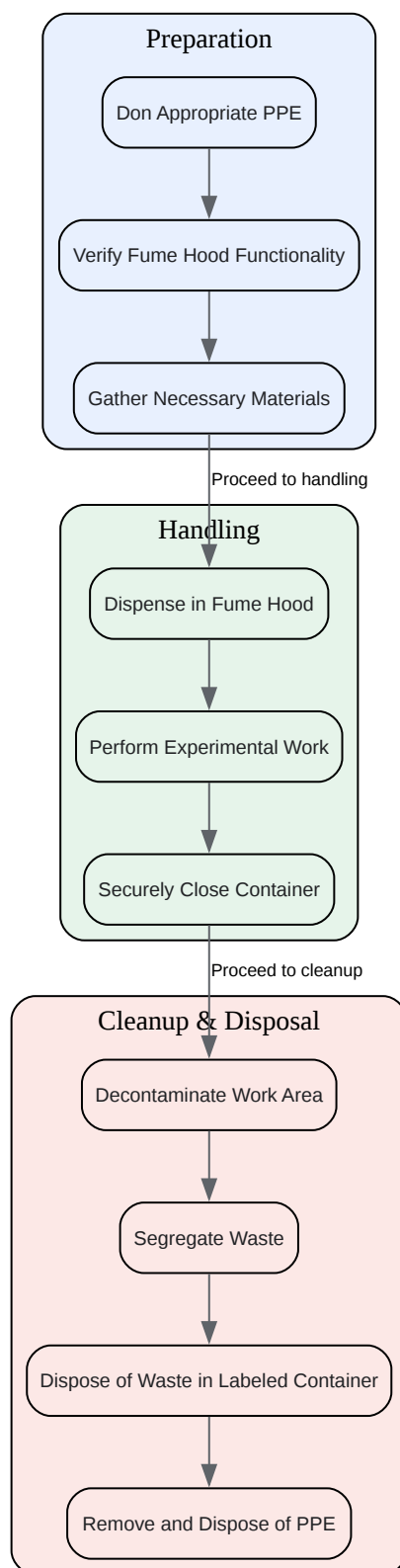
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **2-(tert-Butoxy)butane**. The following table outlines the minimum required PPE.

Body Part	Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended to prevent skin contact. Inspect gloves for any signs of degradation or perforation before use.
Eyes	Safety goggles or face shield	Essential for protecting eyes from splashes and vapors. Standard prescription glasses do not offer adequate protection.
Body	Laboratory coat	A flame-resistant lab coat should be worn to protect against accidental spills and splashes.
Respiratory	Chemical fume hood	All handling of 2-(tert-Butoxy)butane should be conducted in a well-ventilated chemical fume hood to minimize inhalation of flammable and potentially harmful vapors.

Experimental Protocols: Safe Handling and Disposal Workflow

The following diagram and procedural steps outline the standard operating procedure for the safe handling and disposal of **2-(tert-Butoxy)butane** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-(tert-Butoxy)butane**.

Step-by-Step Handling and Disposal Procedure

1. Preparation:

- **Don Appropriate PPE:** Before entering the laboratory, ensure you are wearing a flame-resistant lab coat, chemical-resistant gloves (nitrile or neoprene), and safety goggles.
- **Verify Fume Hood Functionality:** Confirm that the chemical fume hood is operational and providing adequate airflow.
- **Gather Materials:** Assemble all necessary equipment and reagents within the fume hood to minimize movement of hazardous materials.

2. Handling:

- **Dispense in Fume Hood:** All dispensing and handling of **2-(tert-Butoxy)butane** must occur within a certified chemical fume hood to control flammable vapors.
- **Avoid Ignition Sources:** Ensure the work area is free of any potential ignition sources, such as open flames, hot plates, and spark-producing equipment.
- **Perform Experimental Work:** Conduct your experiment, keeping the container of **2-(tert-Butoxy)butane** closed when not in use.
- **Securely Close Container:** After use, tightly seal the container to prevent the escape of vapors.

3. Cleanup and Disposal:

- **Decontaminate Work Area:** Wipe down the work surface within the fume hood with an appropriate solvent to remove any residual contamination.
- **Segregate Waste:** Collect all waste materials, including contaminated consumables, in a designated, compatible waste container.
- **Dispose of Waste:** Transfer the sealed waste container to the designated hazardous waste accumulation area. Ensure the container is properly labeled with its contents.

- Remove and Dispose of PPE: Remove gloves and any other contaminated disposable PPE and place them in the appropriate waste stream before leaving the laboratory. Wash hands thoroughly with soap and water.

By adhering to these safety protocols, researchers can significantly minimize the risks associated with handling **2-(tert-Butoxy)butane**, fostering a culture of safety and responsibility in the laboratory.

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References

- [1. 2-\(tert-butoxy\)butane - Safety Data Sheet \[chemicalbook.com\]](#)
- [2. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
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